

Molecular structure and formula of 2-Methoxyethyl 2-cyanoacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl 2-cyanoacrylate

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An In-depth Technical Guide to 2-Methoxyethyl 2-cyanoacrylate

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **2-Methoxyethyl 2-cyanoacrylate**. It is intended for researchers, scientists, and professionals in drug development who are interested in the application of this versatile monomer. This document details its synthesis, applications, and relevant experimental protocols.

Molecular Structure and Formula

2-Methoxyethyl 2-cyanoacrylate is a cyanoacrylate ester recognized for its use in formulating low-odor, low-bloom, and flexible adhesives, as well as its applications in the medical field.^[1] Its chemical identity is well-established through various identifiers and structural representations.

The molecular structure of **2-Methoxyethyl 2-cyanoacrylate** is characterized by a methoxyethyl group attached to the acrylate backbone, which imparts unique properties such as enhanced flexibility and reduced brittleness in the resulting polymers compared to other cyanoacrylates.^[2]

Below is a diagram representing the molecular structure of **2-Methoxyethyl 2-cyanoacrylate**.

Caption: Molecular structure of **2-Methoxyethyl 2-cyanoacrylate**.

Chemical Identifiers and Properties

A summary of the key chemical identifiers and physicochemical properties of **2-Methoxyethyl 2-cyanoacrylate** is provided in the table below for easy reference and comparison.

Identifier/Property	Value	Reference(s)
IUPAC Name	2-methoxyethyl 2-cyanoprop-2-enoate	[3]
CAS Number	27816-23-5	[4][5][6]
Molecular Formula	C ₇ H ₉ NO ₃	[4][5][6]
Molecular Weight	155.15 g/mol	[3][5][7]
Appearance	Clear to pale yellow liquid	[2]
Boiling Point	243.9°C at 760 mmHg	[6]
Density	1.091 g/cm ³	[6]
Flash Point	102.7°C	[6]
Refractive Index	1.44	[6]
InChI	1S/C7H9NO3/c1-6(5-8)7(9)11-4-3-10-2/h1,3-4H2,2H3	[2][4]
Canonical SMILES	COCCOC(=O)C(=C)C#N	[8]

Experimental Protocols

Synthesis of 2-Methoxyethyl 2-cyanoacrylate via Knoevenagel Condensation

The synthesis of **2-Methoxyethyl 2-cyanoacrylate** is commonly achieved through the Knoevenagel condensation reaction.[9][10] This method involves the reaction of an aldehyde with a compound containing an active methylene group, catalyzed by a weak base.

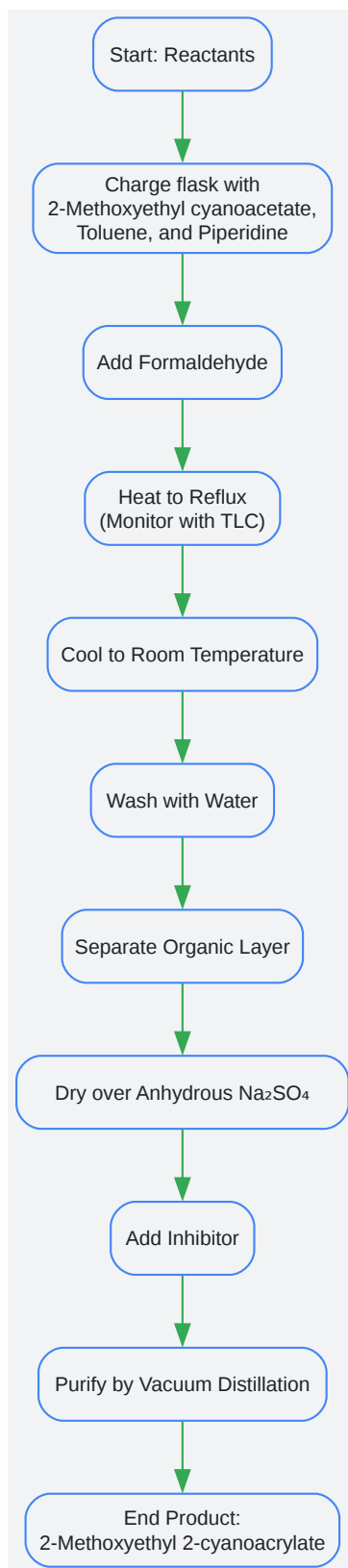
Materials:

- 2-Methoxyethyl cyanoacetate ($\geq 98.0\%$)
- Formaldehyde (or a suitable source like paraformaldehyde)
- Piperidine (99%)
- Toluene (98%)
- Anhydrous sodium sulfate
- Inhibitor (e.g., hydroquinone)

Procedure:

- A reaction flask equipped with a stirrer, thermometer, and reflux condenser is charged with 2-methoxyethyl cyanoacetate and toluene.
- A catalytic amount of piperidine is added to the mixture.
- Formaldehyde is added portion-wise to the reaction mixture while maintaining the temperature.
- The mixture is heated to reflux, and the reaction progress is monitored by techniques such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is washed with water to remove the catalyst and any water-soluble impurities.
- The organic layer is separated and dried over anhydrous sodium sulfate.
- A small amount of an inhibitor is added to prevent polymerization during storage.
- The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield pure **2-Methoxyethyl 2-cyanoacrylate**.

Below is a workflow diagram illustrating the synthesis process.



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Caption: Workflow for the synthesis of **2-Methoxyethyl 2-cyanoacrylate**.

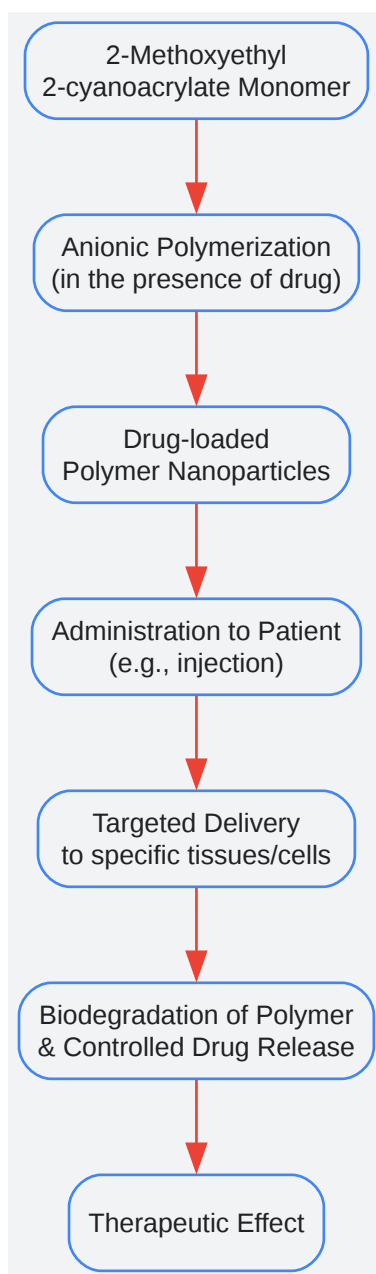
Applications in Research and Drug Development

2-Methoxyethyl 2-cyanoacrylate is a monomer of significant interest in the biomedical field due to the properties of its resulting polymer. The presence of the methoxyethyl group leads to polymers with improved biocompatibility, flexibility, and lower toxicity compared to shorter-chain cyanoacrylates.[\[11\]](#)

Key Application Areas:

- **Medical Adhesives:** It is used as a surgical adhesive for sutureless wound closure and tissue repair.[\[11\]](#) The polymer forms a strong bond in the presence of moisture, making it suitable for biological environments.[\[2\]](#)
- **Drug Delivery Systems:** This compound is utilized in the creation of nanocapsules and controlled-release formulations for targeted therapeutic delivery.[\[11\]](#)[\[12\]](#) The biodegradable nature of the polymer allows for the gradual release of encapsulated drugs.
- **Dental Materials:** In dentistry, it has potential applications in orthodontics for bonding brackets and as a dentin sealant.[\[11\]](#)

The logical relationship for its application in drug delivery is outlined in the diagram below.



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Caption: Logical workflow for drug delivery application.

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- To cite this document: BenchChem. [Molecular structure and formula of 2-Methoxyethyl 2-cyanoacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595034#molecular-structure-and-formula-of-2-methoxyethyl-2-cyanoacrylate]

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